

Suc-Ala-Leu-Pro-Phe-pNA molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Suc-Ala-Leu-Pro-Phe-PNA

Cat. No.: B178906

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An In-depth Technical Guide on **Suc-Ala-Leu-Pro-Phe-pNA**

This guide provides an overview of the physicochemical properties of the chromogenic peptide substrate, N-Succinyl-Alaninyl-Leucyl-Prolyl-Phenylalanyl-p-nitroanilide, commonly abbreviated as **Suc-Ala-Leu-Pro-Phe-pNA**. This substrate is utilized in biochemical assays, particularly for the study of enzyme kinetics.

Physicochemical Data

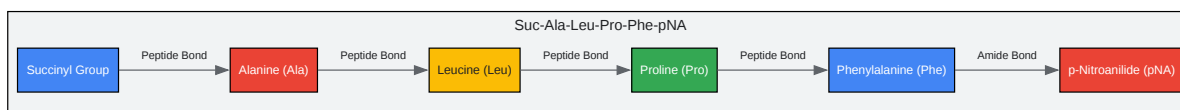
The fundamental molecular characteristics of **Suc-Ala-Leu-Pro-Phe-pNA** are summarized below. These values are essential for a variety of experimental calculations, including molar concentration preparations and mass spectrometry analysis.

Property	Value
Molecular Formula	C ₃₃ H ₄₂ N ₆ O ₉ [1]
Molecular Weight	666.72 g/mol [1]

Molecular Composition

Suc-Ala-Leu-Pro-Phe-pNA is a synthetic oligopeptide composed of a succinyl group, four amino acid residues, and a p-nitroanilide group. The sequence of amino acids is Alanine, Leucine, Proline, and Phenylalanine. The succinyl group is attached to the N-terminus of the

peptide chain, and the p-nitroanilide group is linked to the C-terminus of the Phenylalanine residue.



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References

- 1. Suc-Ala-Leu-Pro-Phe-pNA peptide [novoprolabs.com]
- To cite this document: BenchChem. [Suc-Ala-Leu-Pro-Phe-pNA molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b178906#suc-ala-leu-pro-phe-pna-molecular-weight-and-formula\]](https://www.benchchem.com/product/b178906#suc-ala-leu-pro-phe-pna-molecular-weight-and-formula)

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